

# Dipalmitin: A Comprehensive Technical Guide on its Natural Sources and Biological Significance

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## Compound of Interest

Compound Name: *Dipalmitin*

Cat. No.: *B3422760*

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## Abstract

**Dipalmitin**, a diacylglycerol (DAG) consisting of a glycerol backbone esterified with two palmitic acid molecules, is a significant lipid molecule with diverse biological functions and applications. It exists primarily in two isomeric forms, 1,2-**dipalmitin** and 1,3-**dipalmitin**, each with distinct metabolic fates and signaling roles. This technical guide provides an in-depth exploration of the natural occurrence of **dipalmitin**, its biosynthetic pathways, and its multifaceted biological roles, including its function as a second messenger in crucial signaling cascades and its emerging therapeutic potential. Furthermore, this document details its application in pharmaceutical sciences as a key component in advanced drug delivery systems. Quantitative data, detailed experimental protocols, and pathway visualizations are provided to support advanced research and development.

## Natural Sources and Physicochemical Properties

**Dipalmitin** is a naturally occurring lipid found in various vegetable oils and animal fats, typically as a component of triacylglycerols (TAGs).[1] Palmitic acid, the fatty acid constituent of **dipalmitin**, is the most common saturated fatty acid in the human body and is found in sources like palm oil, butter, cheese, milk, and animal fat.[2][3] Glyceryl dipalmitate has been identified

in plants such as *Triticum aestivum* (wheat), *Sciadopitys verticillata*, and *Sauromatum giganteum*.<sup>[4]</sup>

While **dipalmitin** is present in many natural fats and oils, precise quantification of the specific 1,2- or 1,3-**dipalmitin** isomers is not extensively documented in publicly available literature.<sup>[1]</sup> Most analyses focus on the total diacylglycerol content or the profile of TAG species containing palmitic acid.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Dipalmitin**

Property	Value	References
Chemical Formula	C <sub>35</sub> H <sub>68</sub> O <sub>5</sub>	<sup>[5][6][7]</sup>
Molecular Weight	568.91 g/mol	<sup>[5][6][7]</sup>
Appearance	White solid/powder	<sup>[2][8]</sup>
Isomeric Forms	1,2-dipalmitin, 1,3-dipalmitin	<sup>[5][9]</sup>
Solubility	Soluble in ether, chloroform; Insoluble in water	<sup>[8]</sup>
CAS Number (Mixture)	26657-95-4	<sup>[7][10]</sup>
CAS Number (1,2-Dipalmitin)	40290-32-2	<sup>[6]</sup>
CAS Number (1,3-Dipalmitin)	502-52-3	<sup>[11]</sup>

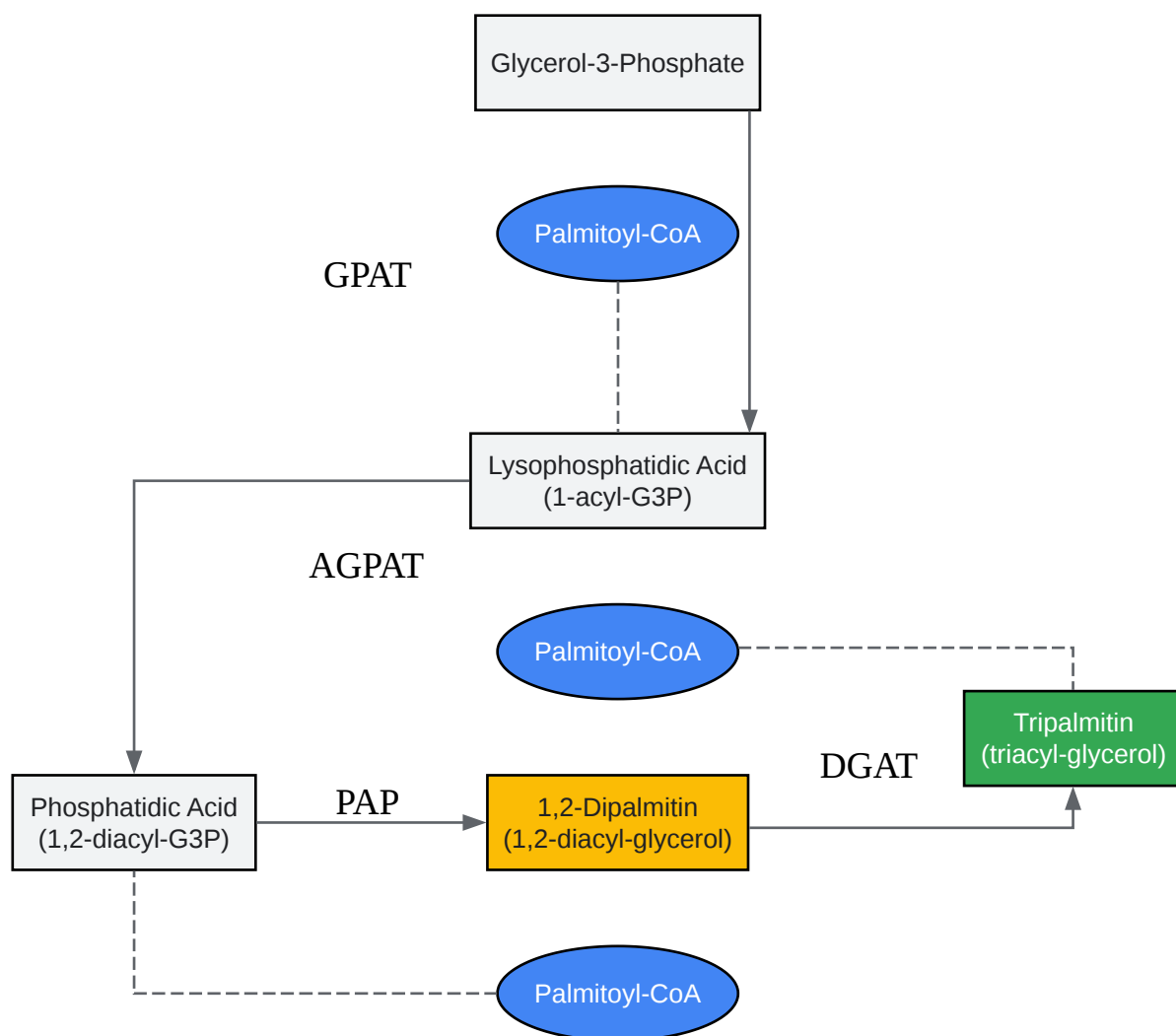
## Biosynthesis and Metabolism

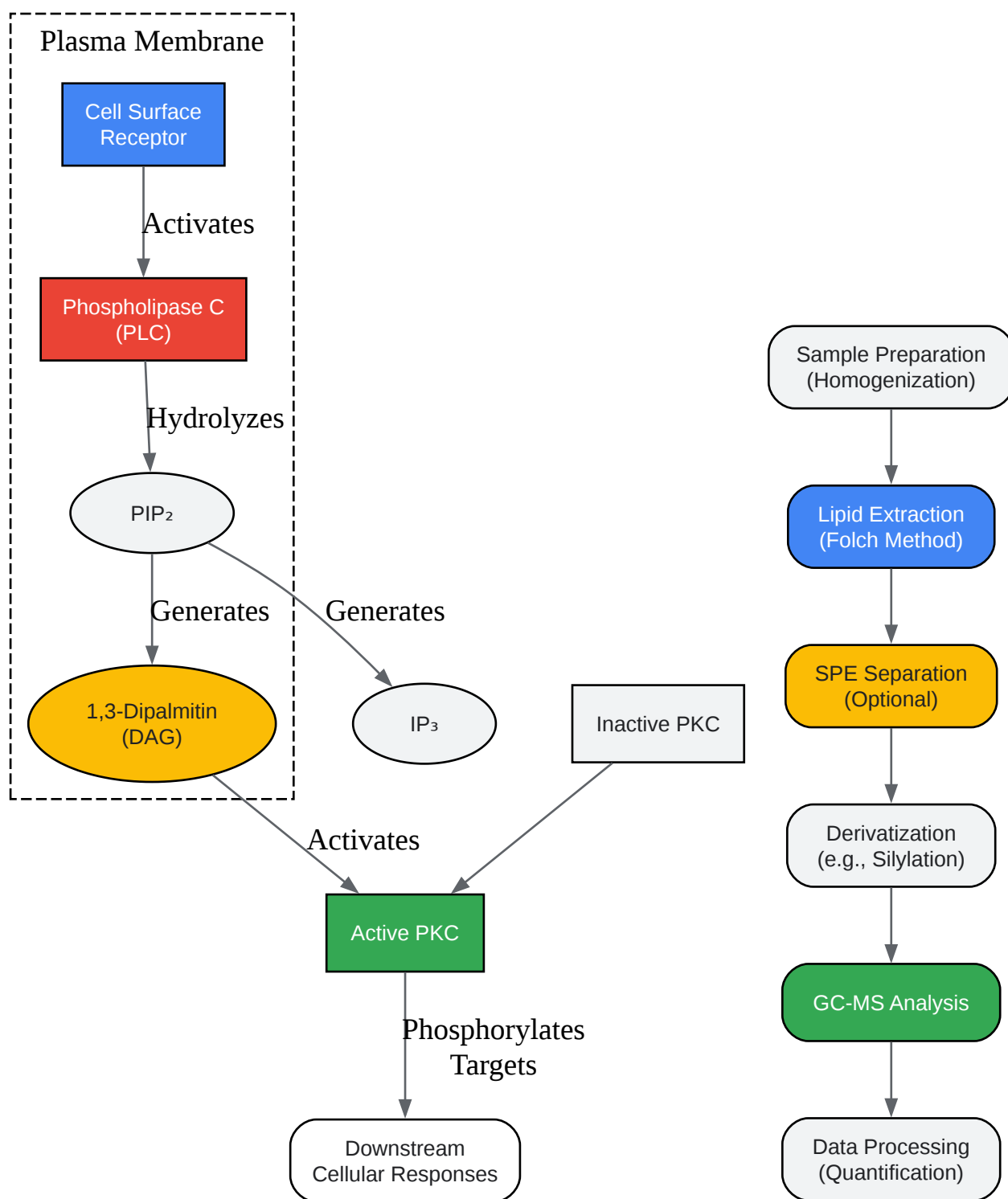
**Dipalmitin** is a key intermediate in the de novo synthesis of triacylglycerols, a process known as the Kennedy pathway. This fundamental metabolic pathway is conserved across both plants and animals.<sup>[1]</sup>

The synthesis begins with a glycerol-3-phosphate backbone. Two sequential acylation steps, catalyzed by glycerol-3-phosphate acyltransferase (GPAT) and 1-acylglycerol-3-phosphate acyltransferase (AGPAT), add fatty acids like palmitic acid to the sn-1 and sn-2 positions. This forms lysophosphatidic acid and subsequently phosphatidic acid. A phosphate group is then removed from phosphatidic acid by phosphatidic acid phosphatase (PAP), yielding a 1,2-

diacylglycerol, such as 1,2-**dipalmitin**.<sup>[1]</sup> This 1,2-DAG is at a critical metabolic juncture: it can be further acylated by diacylglycerol acyltransferase (DGAT) to form a triacylglycerol for energy storage, or it can be utilized in other metabolic or signaling pathways.<sup>[1]</sup>

The 1,3-**dipalmitin** isomer is less directly synthesized in this primary pathway but can be formed through acyl migration from the 1,2-isomer or during the partial hydrolysis of triacylglycerols.





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